

Technical Guide: Thermodynamic and Physicochemical Properties of Monoethyl Malonate

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Compound of Interest					
Compound Name:	Monoethyl malonate				
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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a technical overview of the available physicochemical data for **monoethyl malonate** (CAS: 1071-46-1). It also addresses the current scarcity of its experimental thermodynamic data and offers information on a structurally related compound, diethyl malonate, for comparative purposes. Furthermore, a general experimental protocol for determining the enthalpy of combustion for liquid esters is detailed.

Data on Monoethyl Malonate

A thorough review of established chemical databases reveals a lack of publicly available experimental thermodynamic data for **monoethyl malonate**, such as standard enthalpy of formation, standard molar entropy, and heat capacity. However, key physicochemical properties have been documented and are summarized below.

Physicochemical Properties of Monoethyl Malonate

The following table consolidates the available physical and chemical properties of **monoethyl malonate**, a vital intermediate in various organic syntheses.[1]



Property	Value	Source(s)
Molecular Formula	C5H8O4	[2]
Molecular Weight	132.11 g/mol	[2]
Physical State	Liquid	[3]
Melting Point	-13 °C	[4]
Boiling Point	106.5 °C at 3 mmHg	
Density	1.119 g/mL at 25 °C	
Refractive Index	n20/D 1.435	
CAS Number	1071-46-1	[2]

Thermodynamic Data of an Analogous Compound: Diethyl Malonate

In the absence of experimental data for **monoethyl malonate**, the thermodynamic properties of the closely related compound, diethyl malonate (CAS: 105-53-3), are provided as a proxy for estimation and comparison. This data is sourced from the NIST Chemistry WebBook.[5][6][7][8] [9][10]

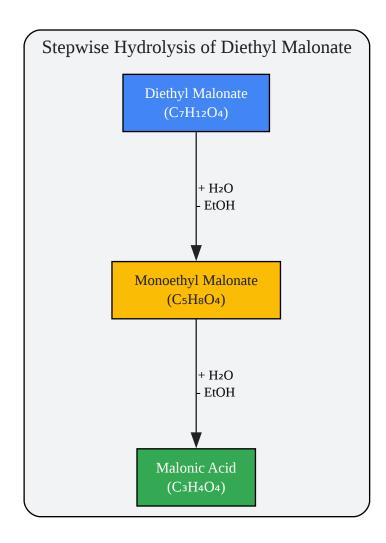


Property	Value	Units	Phase	Source
Standard Enthalpy of Formation (ΔfH°)	-734.9 ± 1.2	kJ/mol	Liquid	[10]
Standard Enthalpy of Combustion (ΔcH°)	-3493.5 ± 1.0	kJ/mol	Liquid	[10]
Heat Capacity (Cp)	285.00	J/mol·K	Liquid	[10]
Enthalpy of Vaporization (ΔναρΗ°)	59.2 ± 0.8	kJ/mol	[8]	

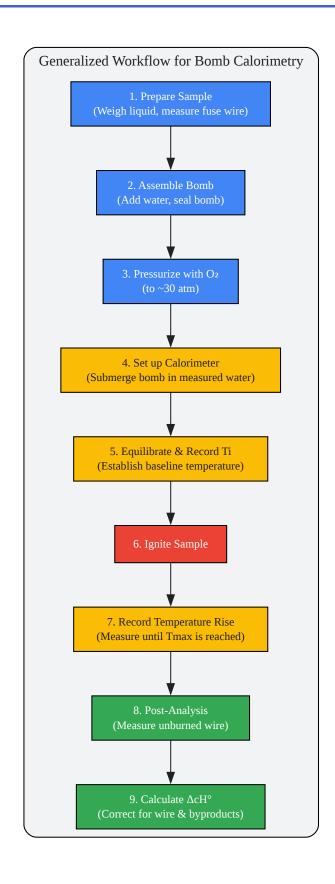
Key Chemical Pathways

Monoethyl malonate is a key intermediate in the stepwise hydrolysis of diethyl malonate. This process is fundamental to its role in malonic ester synthesis, where one ester group is selectively removed.[11][12]









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